

Application Notes & Protocols: Strategic Synthesis of Rabeprazole Sodium

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Compound of Interest

Compound Name: 2-Methoxy-3-(2-methoxyethoxy)pyridine

CAS No.: 1820711-09-8

Cat. No.: B3060150

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the synthesis of Rabeprazole Sodium, a prominent proton pump inhibitor. This document clarifies the key intermediates involved and presents detailed protocols for its manufacturing process, emphasizing scientific integrity and practical, field-proven insights.

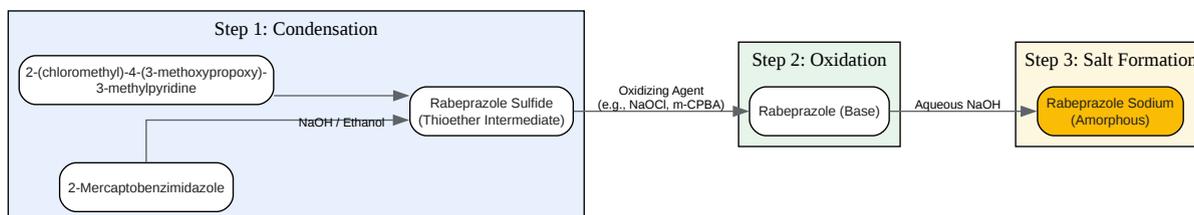
Clarification on the Intermediate CAS 103577-66-8

Initial research into the synthesis of Rabeprazole Sodium may lead to confusion regarding the role of CAS 103577-66-8. It is crucial to establish that CAS 103577-66-8, identified as 2,3-Dimethyl-4-(2,2,2-trifluoroethoxy)pyridine N-oxide, is an intermediate or impurity associated with the synthesis of Lansoprazole, another proton pump inhibitor, and not Rabeprazole Sodium^{[1][2][3]}. The structural backbone of Rabeprazole requires a different pyridine derivative, which is central to its synthesis.

Part 1: The Synthetic Pathway of Rabeprazole Sodium

The manufacturing of Rabeprazole Sodium is a multi-step process that involves the strategic assembly of a substituted benzimidazole and a pyridine moiety. The core of the synthesis revolves around three key transformations: condensation, oxidation, and salt formation.

The general synthetic route for Rabeprazole Sodium involves the condensation of a thiol derivative with a chloromethyl pyridine derivative.[4] The resulting sulfide is then oxidized to furnish Rabeprazole, which is subsequently converted to its sodium salt.[4]



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Sources

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